

Spectroscopic Profile of Allyl Phenyl Ether: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Allyl phenyl ether*

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This technical guide provides a comprehensive overview of the spectroscopic data for **allyl phenyl ether**, a key intermediate in organic synthesis. The document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics, offering valuable insights for compound identification, purity assessment, and structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon-hydrogen framework of a molecule.

¹H NMR Spectroscopy

Proton NMR (¹H NMR) spectroscopy of **allyl phenyl ether** reveals distinct signals corresponding to the aromatic and allylic protons. The spectrum is typically recorded in a deuterated solvent, such as chloroform-d (CDCl₃).

Table 1: ¹H NMR Spectroscopic Data for **Allyl Phenyl Ether**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.32 - 7.28	m	2H	Ar-H (meta)
6.98 - 6.94	m	3H	Ar-H (ortho, para)
6.08	ddt, J = 17.3, 10.5, 5.3 Hz	1H	-CH=CH ₂
5.42	dq, J = 17.3, 1.6 Hz	1H	=CH ₂ (trans)
5.27	dq, J = 10.5, 1.4 Hz	1H	=CH ₂ (cis)
4.55	dt, J = 5.3, 1.5 Hz	2H	-OCH ₂ -

Data sourced from spectral databases and may vary slightly depending on experimental conditions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

¹³C NMR Spectroscopy

Carbon-13 NMR (¹³C NMR) provides information about the different carbon environments within the molecule.

Table 2: ¹³C NMR Spectroscopic Data for **Allyl Phenyl Ether**

Chemical Shift (δ) ppm	Assignment
158.5	Ar-C (quaternary, attached to O)
133.5	-CH=CH ₂
129.5	Ar-C (meta)
121.0	Ar-C (para)
117.8	=CH ₂
114.8	Ar-C (ortho)
68.9	-OCH ₂ -

Data sourced from spectral databases and may vary slightly depending on experimental conditions.^{[4][5]}

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: IR Spectroscopic Data for **Allyl Phenyl Ether**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3065 - 3040	Medium	=C-H stretch (aromatic and vinyl)
2925 - 2860	Medium	C-H stretch (aliphatic)
1648	Medium	C=C stretch (alkene)
1598, 1495	Strong	C=C stretch (aromatic ring)
1242	Strong	C-O-C stretch (asymmetric)
1033	Strong	C-O-C stretch (symmetric)
991, 926	Strong	=C-H bend (out-of-plane)
753, 691	Strong	Ar-H bend (out-of-plane)

Data sourced from spectral databases and may vary slightly depending on experimental conditions.^{[6][7]}

Mass Spectrometry (MS)

Mass spectrometry (MS) is a technique that measures the mass-to-charge ratio of ions. The resulting mass spectrum can be used to determine the molecular weight and elemental composition of a compound, as well as to gain structural information from its fragmentation pattern.

Table 4: Mass Spectrometry Data for **Allyl Phenyl Ether**

m/z	Relative Abundance (%)	Assignment
134	100	[M] ⁺ (Molecular Ion)
106	25	[M - CO] ⁺
93	40	[C ₆ H ₅ O] ⁺
77	60	[C ₆ H ₅] ⁺
41	85	[C ₃ H ₅] ⁺

The fragmentation pattern can be complex and may involve rearrangements such as the Claisen rearrangement upon ionization.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above. Specific instrument parameters may need to be optimized.

NMR Spectroscopy

- Sample Preparation: Accurately weigh 10-20 mg of **allyl phenyl ether** and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry vial.[\[11\]](#)[\[12\]](#)
[\[13\]](#) For ¹³C NMR, a higher concentration (50-100 mg) may be required.[\[11\]](#)[\[13\]](#)
- Transfer to NMR Tube: Using a Pasteur pipette, transfer the solution into a clean 5 mm NMR tube to a height of about 4-5 cm.[\[11\]](#) Ensure no solid particles are present; filter if necessary.
[\[14\]](#)
- Instrument Setup: Insert the NMR tube into the spectrometer's spinner turbine and place it in the magnet.
- Data Acquisition:
 - Locking and Shimming: The instrument will lock onto the deuterium signal of the solvent to stabilize the magnetic field. The magnetic field homogeneity is then optimized through a process called shimming.[\[11\]](#)

- Tuning: The probe is tuned to the appropriate frequency for the nucleus being observed (^1H or ^{13}C).[\[11\]](#)
- Acquisition: Set the appropriate acquisition parameters (e.g., number of scans, pulse width, relaxation delay) and acquire the spectrum. Tetramethylsilane (TMS) is commonly used as an internal standard for chemical shift referencing (0 ppm).[\[15\]](#)

IR Spectroscopy

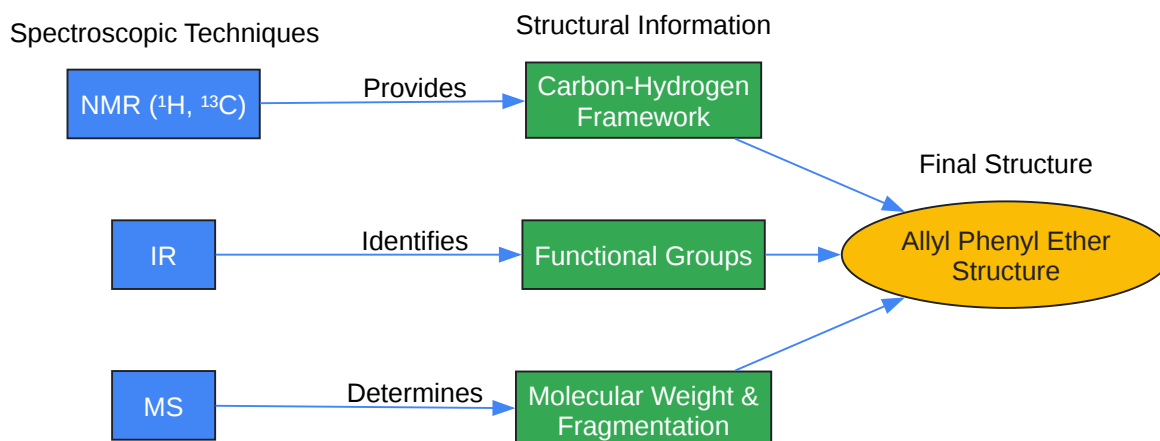
- Sample Preparation (Neat Liquid): As **allyl phenyl ether** is a liquid, the simplest method is to obtain the spectrum as a thin film.[\[16\]](#) Place one or two drops of the neat liquid between two salt plates (e.g., NaCl or KBr). Gently press the plates together to form a thin, uniform film.
- Instrument Setup: Place the salt plates in the sample holder of the FT-IR spectrometer.
- Data Acquisition: Record a background spectrum of the empty beam path. Then, acquire the sample spectrum. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (Electron Ionization - EI)

- Sample Introduction: Introduce a small amount of the **allyl phenyl ether** sample into the mass spectrometer. For a volatile liquid, this is typically done via a heated inlet system or by direct injection.[\[17\]](#)[\[18\]](#)
- Ionization: In the ion source, the sample molecules are bombarded with a high-energy beam of electrons (typically 70 eV), causing the ejection of an electron to form a molecular ion ($[\text{M}]^+$) and various fragment ions.[\[19\]](#)[\[20\]](#)
- Mass Analysis: The positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole or magnetic sector), which separates them based on their mass-to-charge (m/z) ratio.[\[17\]](#)[\[20\]](#)
- Detection: An electron multiplier or other detector records the abundance of each ion at a specific m/z value.[\[17\]](#)[\[20\]](#) The resulting data is plotted as a mass spectrum, with m/z on the x-axis and relative abundance on the y-axis.[\[18\]](#)

Logical Relationships in Spectroscopic Analysis

The following diagram illustrates how the different spectroscopic techniques provide complementary information for the structural elucidation of **allyl phenyl ether**.



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Caption: Workflow of Spectroscopic Analysis for Structural Elucidation.

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